

Application Notes and Protocols for ADX61623

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Compound of Interest

Compound Name: ADX61623

Cat. No.: B15543780

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For Researchers, Scientists, and Drug Development Professionals

Introduction

ADX61623 is a potent, small-molecule, negative allosteric modulator (NAM) of the follicle-stimulating hormone receptor (FSHR), a G-protein coupled receptor (GPCR) crucial for reproductive function. As a NAM, **ADX61623** binds to a site on the FSHR distinct from the orthosteric site for FSH, inhibiting the receptor's response to FSH stimulation. Notably, **ADX61623** displays biased antagonism, selectively inhibiting certain downstream signaling pathways while leaving others unaffected. This property makes it a valuable tool for dissecting FSHR signaling and a potential therapeutic agent for estrogen-dependent diseases. Furthermore, **ADX61623** has been observed to exhibit activity at the luteinizing hormone receptor (LH-R), but not at the closely related thyroid-stimulating hormone (TSH) receptor.

These application notes provide detailed protocols for in vitro assays to characterize the activity of **ADX61623**, enabling researchers to investigate its mechanism of action and potential applications.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **ADX61623** is essential for its proper handling, storage, and use in in vitro assays.

Property	Value
IUPAC Name	4-({[4-amino-5-(4-methylphenyl)-4H-1,2,4-triazol-3-yl]sulfanyl)methyl)-N-(4-methylphenyl)-1,3-thiazol-2-amine
Molecular Formula	C17H16N2O4S
Molecular Weight	324.37 g/mol
CAS Number	1067189-44-9
SMILES	<chem>CC1=CC=C(C=C1)NC2=NC=C(S2)CS(=O)(=O)C3=CC=C(C=C3)N</chem>
Appearance	White to off-white solid
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)
Storage	Store at -20°C for short-term storage or at -80°C for long-term storage.

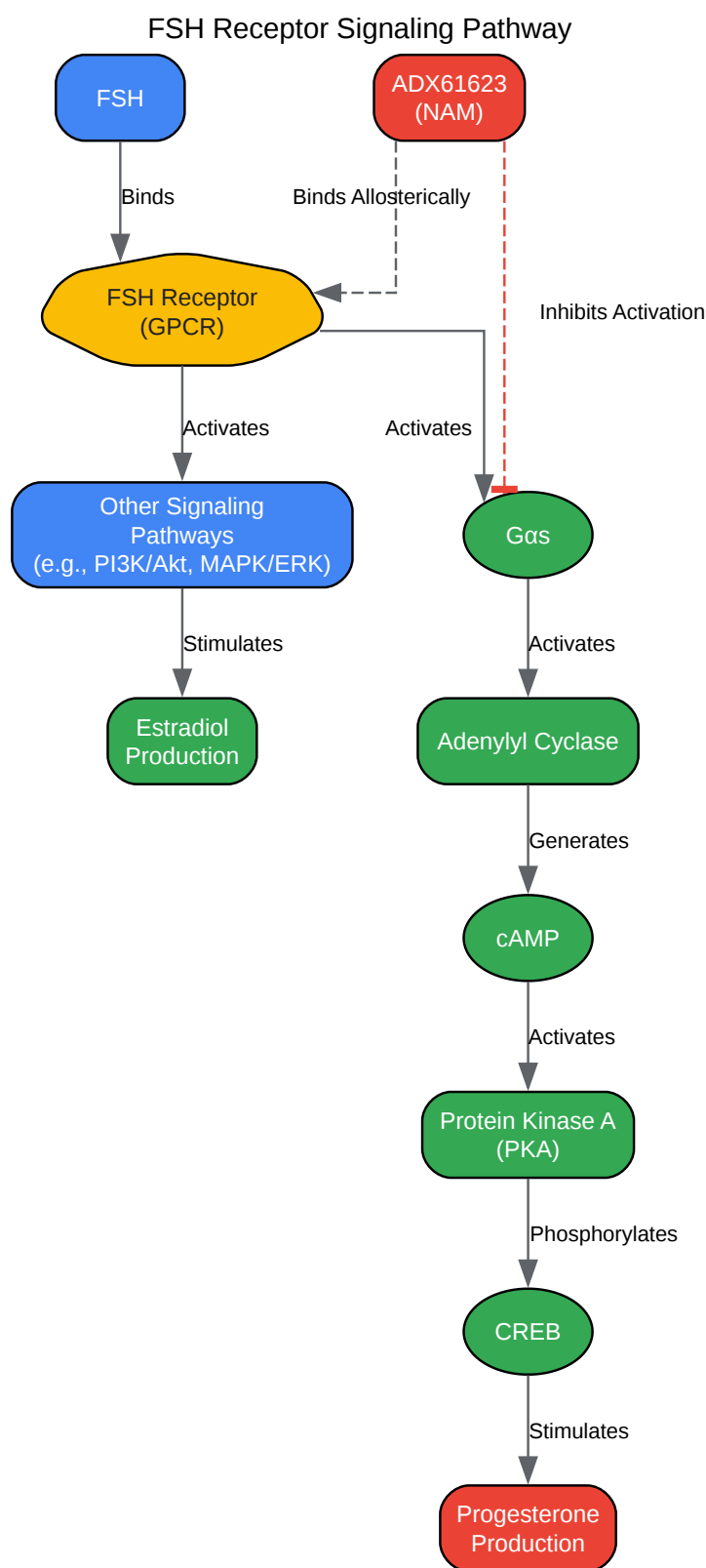
Stock Solution Preparation:

For in vitro assays, a 10 mM stock solution of **ADX61623** in DMSO is recommended. Prepare the stock solution as follows:

- Weigh out the required amount of **ADX61623** powder.
- Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration.
- Vortex thoroughly until the compound is completely dissolved.
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C.

Signaling Pathways and Experimental Workflows

The following diagrams illustrate the FSH receptor signaling pathway and the experimental workflow for evaluating **ADX61623**.



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Figure 1. FSH receptor signaling pathway and the inhibitory effect of **ADX61623**.

Experimental Workflow for ADX61623 Characterization

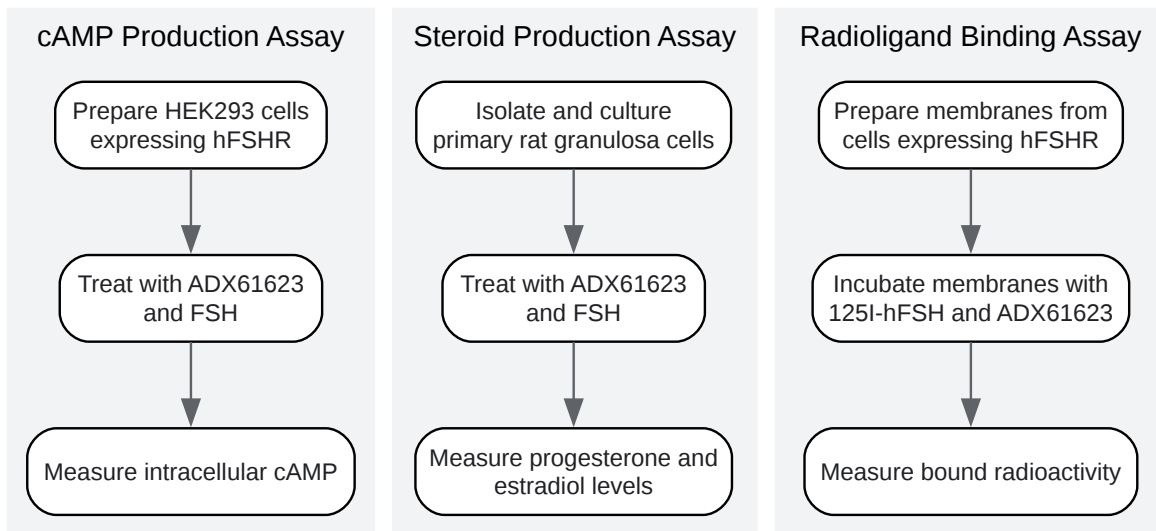
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Figure 2. Workflow for in vitro characterization of **ADX61623**.

Quantitative Data Summary

The following table summarizes the key quantitative data for **ADX61623** from in vitro assays.

Assay	Cell Type	Parameter	Value
cAMP Production	HEK293 cells expressing hFSHR	EC50 for inhibition of FSH-induced cAMP	0.43 μ M
Progesterone Production	Primary rat granulosa cells	Inhibition of FSH-induced progesterone	Complete inhibition
Estradiol Production	Primary rat granulosa cells	Inhibition of FSH-induced estradiol	No inhibition
Radioligand Binding	Membranes from HEK293-hFSHR cells	Effect on 125I-hFSH binding	Enhances binding

Experimental Protocols

cAMP Production Assay in HEK293 Cells

This protocol describes how to measure the effect of **ADX61623** on FSH-induced cyclic AMP (cAMP) production in Human Embryonic Kidney (HEK293) cells stably expressing the human FSH receptor (hFSHR).

Materials:

- HEK293 cells stably expressing hFSHR
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin solution
- Geneticin (G418)
- Phosphate-Buffered Saline (PBS)
- Trypsin-EDTA
- **ADX61623**
- Recombinant human FSH
- 3-isobutyl-1-methylxanthine (IBMX)
- cAMP assay kit (e.g., HTRF, ELISA, or fluorescence-based)
- 96-well cell culture plates
- CO2 incubator

Protocol:

- Cell Culture:

- Culture HEK293-hFSHR cells in DMEM supplemented with 10% FBS, 1% Penicillin-Streptomycin, and 500 µg/mL G418 at 37°C in a humidified atmosphere with 5% CO₂.
- Subculture the cells every 2-3 days when they reach 80-90% confluency.
- Cell Seeding:
 - Harvest the cells using Trypsin-EDTA and resuspend them in a fresh culture medium.
 - Seed the cells into a 96-well plate at a density of 20,000 cells/well.
 - Incubate the plate for 24 hours at 37°C and 5% CO₂.
- Compound Treatment:
 - Prepare a serial dilution of **ADX61623** in assay buffer (e.g., DMEM with 1 mM IBMX).
 - Carefully remove the culture medium from the wells and replace it with 50 µL of the **ADX61623** dilutions.
 - Incubate the plate for 30 minutes at 37°C.
- FSH Stimulation:
 - Prepare a solution of recombinant human FSH in assay buffer at a concentration that elicits 80% of the maximal response (EC₈₀). This concentration should be determined in a preliminary experiment.
 - Add 50 µL of the FSH solution to each well (except for the basal control wells).
 - Incubate the plate for 30 minutes at 37°C.
- cAMP Measurement:
 - Lyse the cells and measure the intracellular cAMP levels according to the manufacturer's instructions of the chosen cAMP assay kit.
- Data Analysis:

- Calculate the percentage of inhibition of the FSH-induced cAMP response for each concentration of **ADX61623**.
- Plot the percentage of inhibition against the logarithm of the **ADX61623** concentration and fit the data to a four-parameter logistic equation to determine the EC50 value.

Progesterone and Estradiol Production Assay in Primary Rat Granulosa Cells

This protocol details the measurement of progesterone and estradiol production in primary rat granulosa cells in response to FSH and in the presence of **ADX61623**.

Materials:

- Immature female Sprague-Dawley rats (21-23 days old)
- Diethylstilbestrol (DES)
- McCoy's 5A medium
- L-glutamine
- Penicillin-Streptomycin solution
- Androstenedione
- **ADX61623**
- Recombinant human FSH
- Progesterone ELISA kit
- Estradiol ELISA kit
- 48-well cell culture plates
- CO2 incubator

Protocol:

- Animal Priming:
 - Implant immature female rats with subcutaneous DES pellets (10 mg) for 3 days to stimulate follicular development.
- Granulosa Cell Isolation:
 - Euthanize the rats and dissect the ovaries.
 - Puncture the ovarian follicles with a 27-gauge needle to release the granulosa cells into McCoy's 5A medium.
 - Wash the cells by centrifugation and resuspend them in culture medium (McCoy's 5A with 2 mM L-glutamine, 1% Penicillin-Streptomycin, and 100 nM androstenedione).
- Cell Seeding:
 - Seed the granulosa cells into a 48-well plate at a density of 200,000 cells/well.
 - Incubate the plate for 24 hours at 37°C and 5% CO₂.
- Compound Treatment and FSH Stimulation:
 - Prepare serial dilutions of **ADX61623** in the culture medium.
 - Remove the medium from the wells and replace it with the **ADX61623** dilutions.
 - Add recombinant human FSH to the appropriate wells at a concentration that stimulates submaximal steroid production (to be determined empirically).
 - Incubate the plate for 48 hours at 37°C and 5% CO₂.
- Hormone Measurement:
 - Collect the cell culture supernatant from each well.

- Measure the concentration of progesterone and estradiol in the supernatant using commercially available ELISA kits according to the manufacturer's instructions.
- Data Analysis:
 - Calculate the percentage of inhibition of FSH-induced progesterone and estradiol production for each concentration of **ADX61623**.
 - Plot the results to visualize the effect of **ADX61623** on steroidogenesis.

Safety Precautions

Standard laboratory safety practices should be followed when handling **ADX61623** and other chemicals. This includes wearing appropriate personal protective equipment (PPE) such as a lab coat, safety glasses, and gloves. Work in a well-ventilated area. In case of contact with skin or eyes, rinse immediately with plenty of water. Consult the Safety Data Sheet (SDS) for more detailed safety information.

Disclaimer: This document is intended for research use only. The information provided is based on currently available data and should be used as a guide. Researchers should optimize the protocols for their specific experimental conditions.

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